

[D-Trp11]-Neurotensin storage and handling

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Compound Focus: [D-Trp11]-NEUROTENSIN

Cat. No.: S12883307

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Chemical Profile & Storage

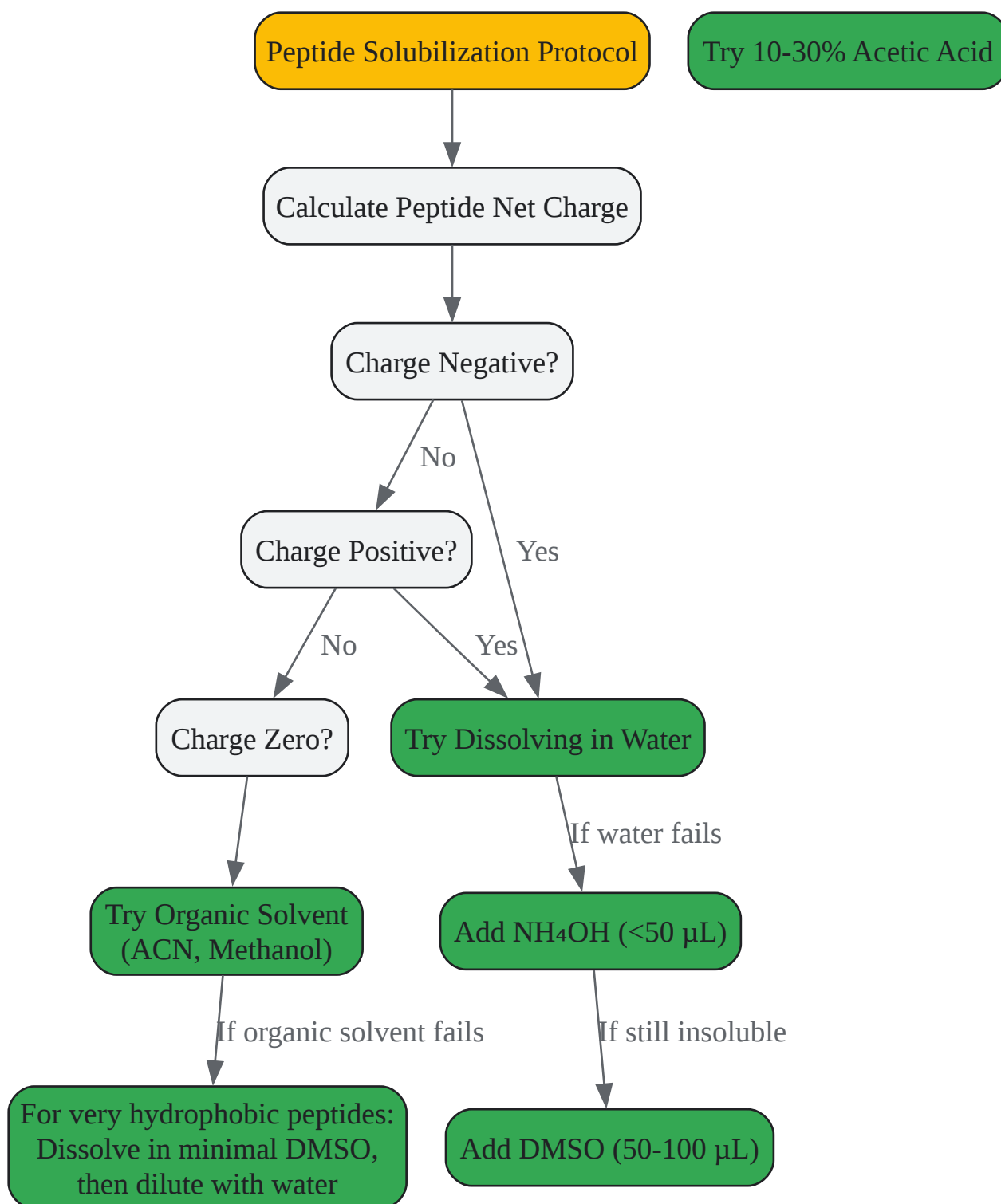
Here is the core information for identifying and storing **[D-Trp11]-Neurotensin**.

Property	Description
CAS Number	73634-68-1 [1] [2] (also listed as 75644-95-0 in one source [3])
Molecular Formula	C ₈₀ H ₁₂₂ N ₂₂ O ₁₉ [1] [2] [3]
Molecular Weight	1695.96 g/mol [1] [2] [3]
Sequence	Pyr-Leu-Tyr-Glu-Asn-Lys-Pro-Arg-Arg-Pro-D-Trp-Ile-Leu [1]
Storage Condition	-15°C [2]

Solubility & Reconstitution Guidelines

While a specific reconstitution buffer is not listed, one supplier provides a general peptide solubility guide based on the overall charge of the peptide, which for **[D-Trp11]-Neurotensin** must be calculated from its sequence [1].

The flowchart below outlines the decision process for solubilizing peptides based on their overall net charge.



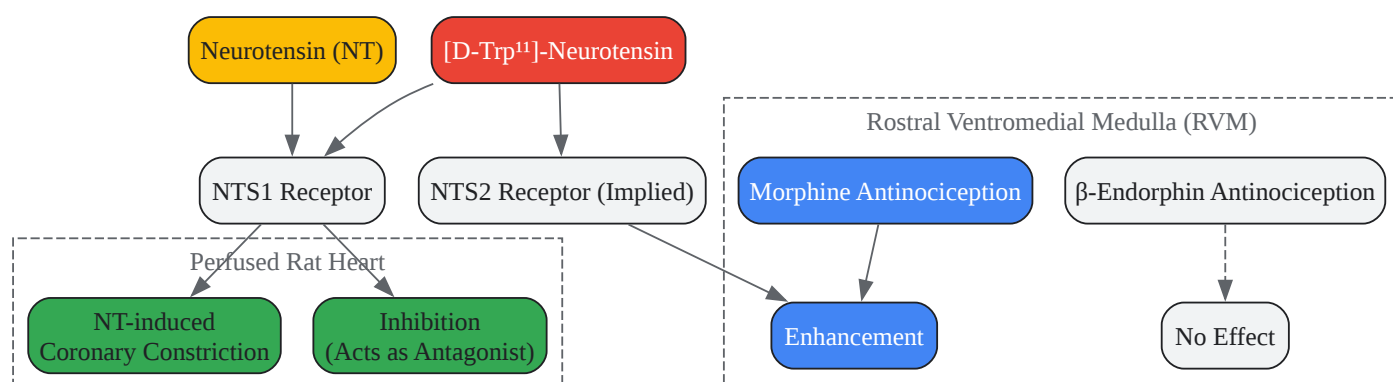
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Experimental Applications & Protocols

This peptide exhibits context-dependent agonist/antagonist activity, primarily functioning as a neurotensin receptor antagonist [1] [2]. The table below summarizes key experimental findings and the associated protocols.

Experimental Context	Observed Effect / Result	Reported Dosage / Concentration
Perfused Rat Heart	Selective antagonist; inhibits NT-induced coronary vessel constriction [1].	0.13 - 1.1 μ M [1].
Rostral Ventromedial Medulla	Enhances morphine (but not beta-endorphin) antinociception [4].	Microinjection of 3 pmol [4].
In Vivo (Anesthetized Rat)	Displays hypotensive activity [1] [2].	50 - 500 nmol/kg (intravenous); ED ₂₅ = 122 nmol/kg [1] [2].

The following diagram illustrates the signaling pathways and differential effects of **[D-Trp¹¹]-Neurotensin** as revealed by these studies.



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Critical Handling Notes

- **Product Use:** This product is strictly for research purposes and is not intended for diagnostic or therapeutic use in humans [1] [3].
- **Controlled Substance:** Note that this compound is a controlled substance and may not be available for sale in all territories [1].
- **Solubility Calculations:** The provided solubility guide is a general method. The specific isoelectric point (pI) of **[D-Trp11]-Neurotensin** should be calculated to accurately determine its net charge at your experimental pH.

Finding Missing Protocol Details

The search results available are from vendor catalogs and brief abstracts, which typically do not include full methodological details.

- **Consult Primary Literature:** I recommend obtaining the full-text scientific papers cited in these product descriptions (References [1] and [2] in [1] and [2]) for exhaustive experimental protocols.
- **Contact Suppliers:** You can also inquire directly with the manufacturers/vendors like MedChemExpress (MCE) or Santa Cruz Biotechnology, as they often have access to more detailed technical documents.

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References

1. D-Trp11 - Neurotensin Receptor [medchemexpress.com]
2. [D - Trp]- 11 | CAS#:73634-68-1 | Chemsrsc Neurotensin [chemsrc.com]
3. [D - Trp]- 11 | CAS 75644-95-0 | SCBT - Santa Cruz... Neurotensin [scbt.com]
4. Localization of the antinociceptive and antianalgesic effects of... [pubmed.ncbi.nlm.nih.gov]

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